

# Barium Powder Pyrophoricity Technical Support Center

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## Compound of Interest

Compound Name: Barium-133

Cat. No.: B1238490

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Welcome to the Technical Support Center for managing the pyrophoric properties of barium powder. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe handling and use of barium powder in a laboratory setting.

## Frequently Asked Questions (FAQs)

**Q1:** What makes barium powder pyrophoric?

**A1:** Finely divided barium metal powder is highly reactive and can ignite spontaneously upon contact with air, a property known as pyrophoricity.[\[1\]](#)[\[2\]](#) This is due to its strong tendency to oxidize. The reaction with moist air is particularly vigorous and can generate flammable and explosive hydrogen gas.[\[3\]](#)

**Q2:** What are the primary hazards associated with barium powder?

**A2:** The main hazards are:

- **Fire and Explosion:** Spontaneous ignition in air and violent reactions with water or other incompatible chemicals can cause fires and explosions.[\[2\]](#)[\[3\]](#) Mixtures of finely divided barium with halogenated hydrocarbons are explosive.[\[3\]](#)
- **Chemical Burns:** Barium and its oxides are corrosive and can cause severe skin and eye burns upon contact.[\[4\]](#)

- Toxicity: While metallic barium is insoluble in water, it can react to form soluble, toxic compounds. Ingestion or inhalation of barium dust can be harmful.[4]

Q3: What are the ideal storage conditions for barium powder?

A3: Barium powder must be stored under an inert atmosphere, such as argon or nitrogen, or under mineral oil to prevent contact with air and moisture.[5][6] Containers should be tightly sealed, clearly labeled with the chemical name and hazard warnings, and stored in a cool, dry, well-ventilated area away from heat, flames, oxidizers, and water sources.[5][6][7]

Q4: Can I work with barium powder on an open bench?

A4: No. All manipulations of pyrophoric barium powder must be conducted in an inert atmosphere, such as in a glovebox or a fume hood with the sash at the lowest possible position.[1][7] This is critical to prevent exposure to air and moisture.

Q5: What personal protective equipment (PPE) is mandatory when handling barium powder?

A5: The following PPE is required:

- Eye Protection: Chemical splash goggles and a face shield.[1][7][8][9]
- Hand Protection: Nitrile gloves worn underneath neoprene or other chemical-resistant gloves.[1][7][9] For larger quantities, flame-resistant gloves are recommended.[1]
- Body Protection: A flame-resistant lab coat (e.g., made of Nomex) is essential.[7][8][9] Clothing worn underneath should be made of natural fibers like cotton, not synthetics.[5]
- Footwear: Closed-toe shoes are mandatory.[1][7]

## Troubleshooting Guide

Q1: My barium powder appears to have a gray or white crust. Is it still usable?

A1: This crust is likely a layer of barium oxide or nitride that has formed due to a small exposure to air. While the bulk material may still be reactive, the presence of this layer indicates a potential compromise in the container's seal. It is crucial to handle this material with extreme caution, preferably within a glovebox, as the pyrophoric nature may be unpredictable.

If there is any doubt about the integrity of the material, it is safer to dispose of it following proper quenching procedures.

Q2: I observed a small spark or smoke when opening a container of barium powder in a glovebox. What should I do?

A2: This indicates a possible breach in the inert atmosphere of the glovebox.

- Do not proceed with the experiment.
- Ensure the glovebox atmosphere is inert. Purge the glovebox with inert gas if necessary.
- Observe the material. If the sparking or smoking subsides, the immediate danger has likely passed.
- Investigate the cause. Check the glovebox for leaks and ensure the inert gas supply is functioning correctly.
- Handle the material with extra care. The powder may be more sensitive due to partial oxidation.

Q3: I accidentally spilled a small amount of barium powder inside the fume hood. How should I clean it up?

A3: For a small, manageable spill within a controlled environment like a fume hood:

- Stay calm and do not use water.
- Cover the spill completely with a generous amount of dry sand, powdered lime (calcium oxide), or a Class D fire extinguisher powder to smother the material and prevent ignition. [\[10\]](#)
- Carefully collect the mixture using non-sparking tools into a labeled container for hazardous waste.
- Quench the collected material using the appropriate protocol before final disposal.

Q4: A fire has started involving barium powder. What type of fire extinguisher should I use?

A4:DO NOT USE WATER, FOAM, OR CARBON DIOXIDE (CO<sub>2</sub>) EXTINGUISHERS. These will react violently with burning barium.<sup>[3]</sup> Use only a Class D fire extinguisher specifically designed for combustible metal fires, or smother the fire with dry sand or powdered lime.<sup>[5][11]</sup>

## Data Presentation

Table 1: Physical and Reactivity Properties of Barium

Property	Value	Citation
Appearance	Silvery-white metallic powder	[3]
Melting Point	727 °C (1341 °F)	[12]
Boiling Point	1897 °C (3447 °F)	
Autoignition Temperature	Varies with particle size and humidity; pyrophoric	[2]
Reaction with Water	Reacts readily to form barium hydroxide and hydrogen gas	[13][14]
Reaction with Air	Reacts with oxygen and nitrogen when ignited	[14]

Table 2: Chemical Compatibility of Barium Powder

Incompatible Materials	Hazard	Citation
Water, Moist Air	Violent reaction, generates flammable hydrogen gas	[3]
Acids	Violent reaction	[3]
Halogenated Hydrocarbons (e.g., Carbon Tetrachloride)	Explosive mixtures	[3]
Oxidizing Agents (Perchlorates, Nitrates, etc.)	Fire and explosion hazard	[3]
Alcohols	Reacts to form alkoxides	
Carbon Dioxide (CO <sub>2</sub> )	Can react with burning barium	[3]

## Experimental Protocols

### Protocol 1: Weighing and Transferring Barium Powder in a Glovebox

Objective: To safely weigh and transfer pyrophoric barium powder for an experiment.

#### Materials:

- Barium powder in a sealed container
- Inert atmosphere glovebox (Argon or Nitrogen)
- Spatula (non-sparking)
- Weighing boat
- Analytical balance (inside glovebox)
- Reaction flask
- Appropriate PPE

#### Procedure:

- Prepare the Glovebox: Ensure the glovebox has a stable inert atmosphere with low oxygen and moisture levels.
- Introduce Materials: Transfer the sealed container of barium powder, spatula, weighing boat, and reaction flask into the glovebox antechamber and purge according to the glovebox's standard operating procedure.
- Equilibrate Temperature: Allow the container of barium powder to reach the temperature of the glovebox atmosphere to prevent pressure differences upon opening.
- Open the Container: Carefully open the barium powder container inside the glovebox.
- Weigh the Powder: Place the weighing boat on the balance and tare it. Using the spatula, carefully transfer the desired amount of barium powder to the weighing boat and record the mass.
- Transfer to Reaction Flask: Carefully add the weighed barium powder to the reaction flask.
- Seal Containers: Securely seal the original barium powder container and the reaction flask.
- Cleanup: Clean any residual powder from the spatula and work surface within the glovebox using a dry wipe. Dispose of the wipe in a designated waste container inside the glovebox.
- Remove Materials: Remove the sealed reaction flask and other materials from the glovebox via the antechamber.

#### Protocol 2: Quenching and Disposal of Residual Barium Powder

Objective: To safely neutralize small amounts of excess or residual barium powder.

#### Materials:

- Residual barium powder in a flask
- Dry, inert solvent (e.g., heptane or toluene)
- Isopropanol (anhydrous)

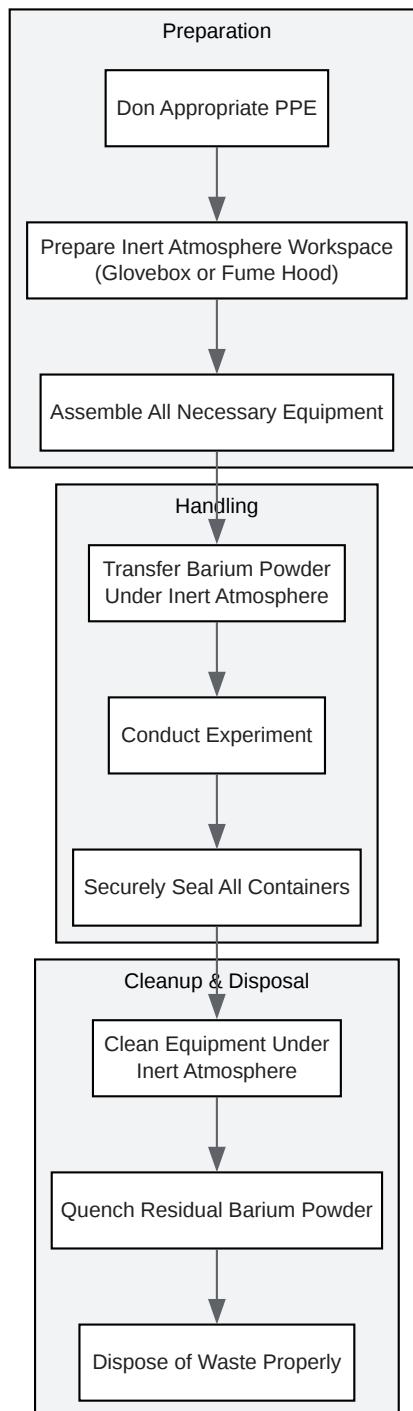
- Methanol (anhydrous)
- Deionized water
- Stir bar and stir plate
- Ice bath
- Schlenk line or glovebox
- Appropriate PPE

**Procedure:**

- **Work in an Inert Atmosphere:** This procedure must be performed under an inert atmosphere (glovebox or Schlenk line).
- **Dilute the Barium Powder:** In the reaction flask containing the residual barium powder, add a dry, inert solvent like heptane or toluene to create a suspension of less than 20% weight/volume.[\[11\]](#) Add a stir bar and begin stirring.
- **Cool the Suspension:** Place the flask in an ice water cooling bath.[\[10\]](#)
- **Slowly Add Isopropanol:** Using a syringe or an addition funnel, slowly add isopropanol to the stirring suspension.[\[10\]](#) Add it dropwise to control the reaction and heat generation. Continue adding until gas evolution ceases.
- **Sequentially Add More Reactive Quenchers:**
  - Once the reaction with isopropanol is complete, slowly add methanol.[\[10\]](#)
  - After the methanol reaction has stopped, slowly and carefully add deionized water dropwise.[\[10\]](#) Be extremely cautious during this step as there may be pockets of unreacted material.
- **Neutralize and Dispose:** Once the quenching is complete and the solution has been stirred for a period to ensure full reaction, neutralize the solution with a weak acid if necessary.

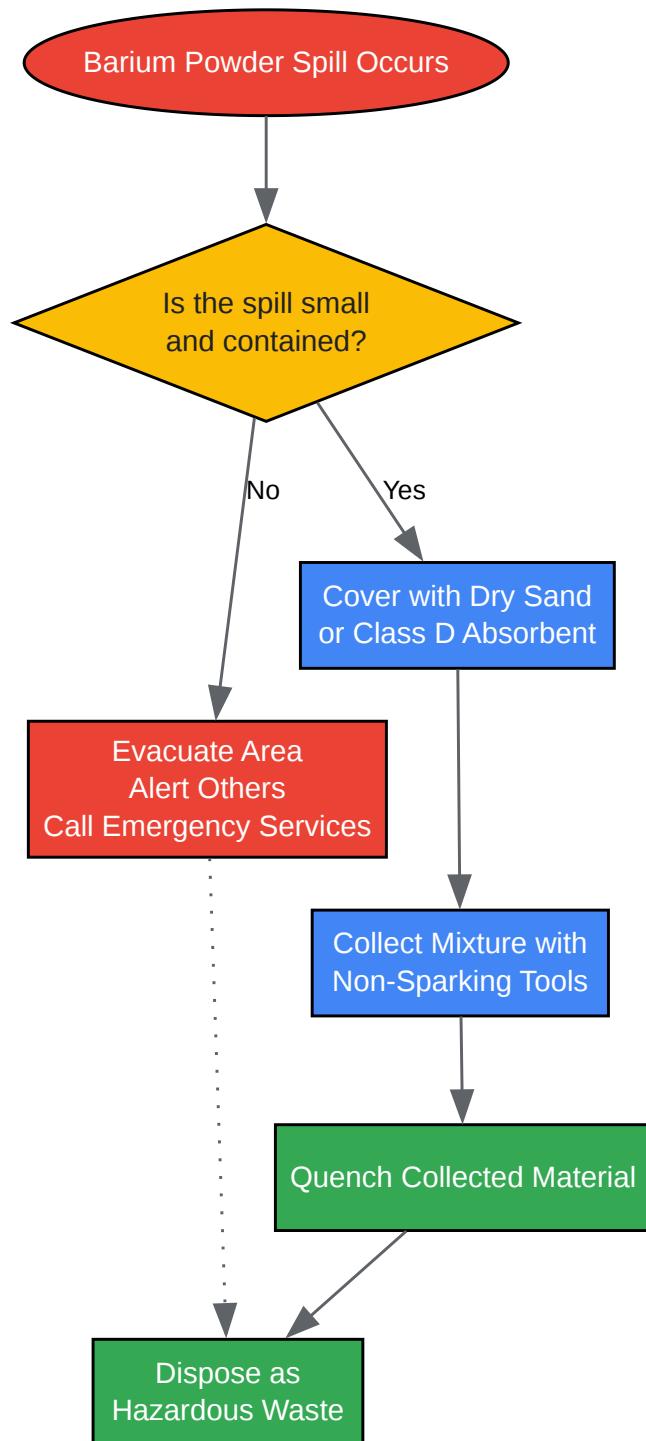
Dispose of the resulting solution as hazardous waste according to your institution's guidelines.

## Visualizations



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Caption: Experimental workflow for handling barium powder.



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Caption: Spill response decision-making for barium powder.

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